Protocol for FLT3 Kinase Inhibition Assay Using Isoxazole Compounds

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Compound of Interest

Compound Name:	*Tert-butyl 5-tert-butylisoxazol-3-ylcarbamate*
CAS No.:	*89661-71-2*
Cat. No.:	*B1522227*

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Senior Application Scientist: Dr. Gemini

Abstract

Fms-like tyrosine kinase 3 (FLT3) is a pivotal receptor tyrosine kinase in hematopoietic cell development, and its aberrant activation is a key driver in a significant subset of Acute Myeloid Leukemia (AML).[1][2] Activating mutations, primarily internal tandem duplications (FLT3-ITD) and tyrosine kinase domain (TKD) mutations, lead to constitutive kinase activity and are associated with a poor prognosis.[2][3][4] This makes FLT3 a prime therapeutic target. Isoxazole-containing compounds have emerged as a promising scaffold for developing potent and selective FLT3 inhibitors.[5][6] This guide provides a comprehensive, field-tested protocol for determining the inhibitory activity of novel isoxazole compounds against FLT3, using a combination of a robust biochemical assay and a confirmatory cell-based assay. We detail the causality behind experimental choices to ensure data integrity and reproducibility, empowering researchers to confidently advance their drug discovery programs.

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Introduction: The Rationale for Targeting FLT3 in AML

FLT3 is a member of the class III receptor tyrosine kinase family and plays a crucial role in the proliferation, survival, and differentiation of hematopoietic stem and progenitor cells.[1][7] In normal physiology, FLT3 activation is tightly regulated by its cognate ligand (FL).[8] However, in approximately one-third of AML cases, FLT3 is constitutively activated by mutations, most commonly FLT3-ITD, which occurs in 20-30% of patients.[2][5] This ligand-independent activation drives downstream signaling cascades, including the PI3K/AKT, RAS/MAPK, and STAT5 pathways, promoting uncontrolled cell proliferation and resistance to apoptosis.[3][4]

The clear genetic validation of FLT3 as a driver of AML has spurred the development of targeted inhibitors. Isoxazole derivatives, in particular, have been shown to form potent inhibitors of FLT3, with some demonstrating nanomolar efficacy against both wild-type and mutated forms of the kinase.[5][9] Evaluating the potency and selectivity of these compounds requires robust and reliable assay systems. This document provides detailed protocols for a primary biochemical kinase assay and a secondary cell-based autophosphorylation assay, forming a self-validating workflow for inhibitor characterization.

Part 1: Biochemical Assay - Measuring Direct FLT3 Kinase Inhibition

For the primary screening of isoxazole compounds, we employ the ADP-Glo™ Kinase Assay. This luminescent assay platform is highly sensitive and measures the amount of ADP produced during the enzymatic reaction, which is a direct indicator of kinase activity.[10][11] Its universal nature allows it to be used for virtually any ADP-generating enzyme, making it ideal for kinase profiling.[1]

Principle of the ADP-Glo™ Assay

The assay is a two-step process designed to quantify the ADP produced in the kinase reaction.[12]

- Kinase Reaction & ATP Depletion: The FLT3 kinase, substrate, ATP, and the test inhibitor are incubated together. The kinase transfers phosphate from ATP to the substrate, producing

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ADP. Afterwards, the ADP-Glo™ Reagent is added to terminate the kinase reaction and deplete the remaining ATP.[10]

- ADP Detection: The Kinase Detection Reagent is added, which contains enzymes that convert the ADP produced in the first step back into ATP. This newly synthesized ATP is then used by a luciferase to generate a light signal that is directly proportional to the initial kinase activity.[12][13] Higher kinase inhibition results in lower ADP production and thus a weaker luminescent signal.

Materials & Reagents

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Reagent/Material	Recommended Source/Specification	Purpose
Recombinant Human FLT3	BPS Bioscience, Promega, Carna	Active enzyme for the kinase reaction
Poly(Glu, Tyr) 4:1	Sigma-Aldrich	Generic tyrosine kinase substrate
ATP, Ultra-Pure	Promega	Phosphate donor for the kinase reaction
Isoxazole Test Compounds	Synthesized in-house / Vendor	Putative FLT3 inhibitors
Gilteritinib or Midostaurin	Selleck Chemicals	Positive control FLT3 inhibitor[14]
DMSO, Anhydrous	Sigma-Aldrich	Compound solvent and vehicle control
ADP-Glo™ Kinase Assay Kit	Promega (Cat. No. V9101)	Contains ADP-Glo™ Reagent & Detection Reagent
Kinase Buffer	40mM Tris, pH 7.5, 20mM $MgCl_2$, 0.1mg/ml BSA, 50µM DTT[1]	Provides optimal conditions for kinase activity
White, Opaque 384-well plates	Corning	Low-volume, suitable for luminescence assays
Multichannel Pipettes & Tips	Standard laboratory equipment	Reagent handling
Plate-reading Luminometer	BMG LABTECH, Promega GloMax®	Detection of luminescent signal

Experimental Workflow: Biochemical Assay

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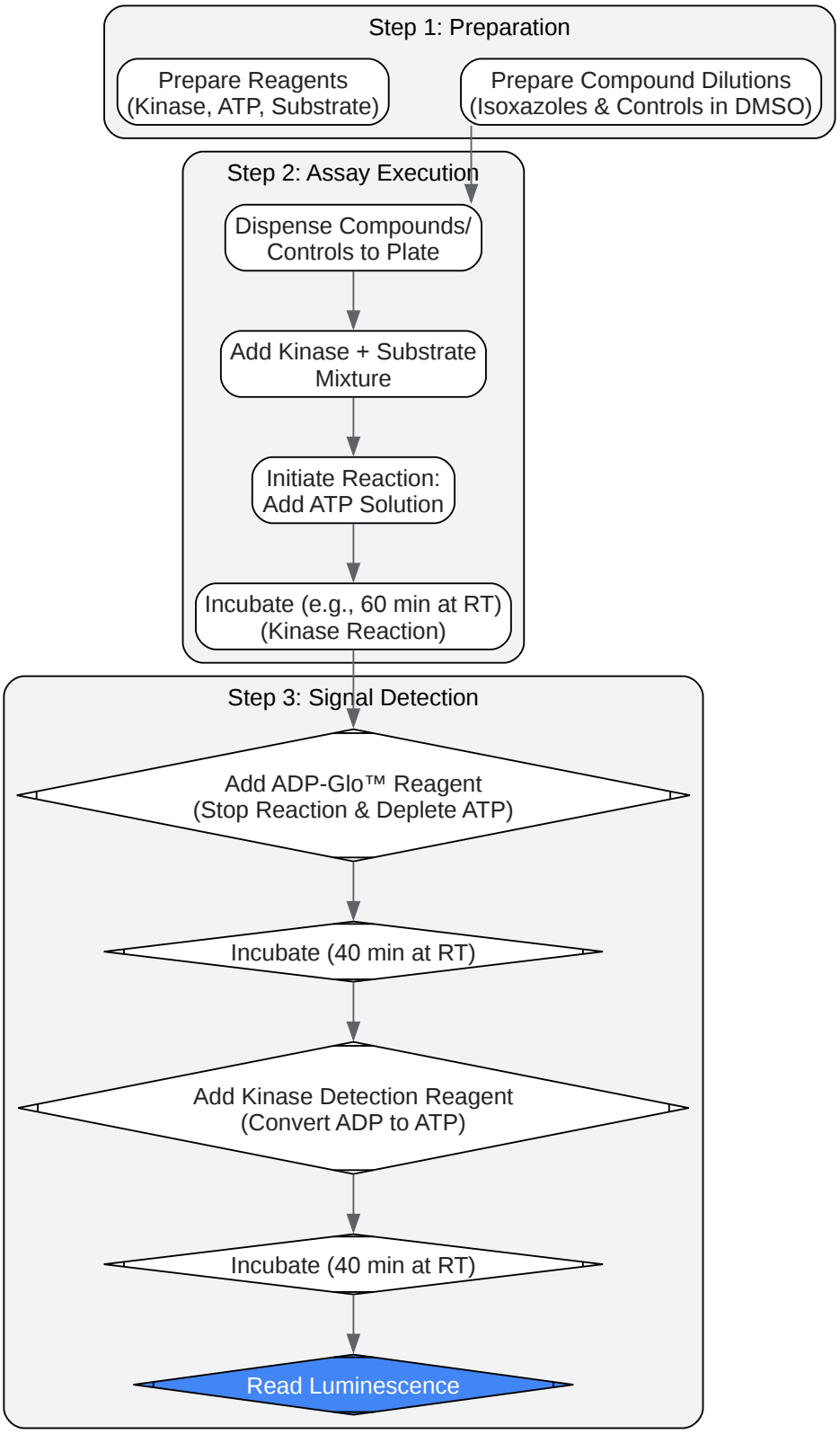

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Caption: Workflow for the ADP-Glo™ biochemical kinase assay.

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Detailed Step-by-Step Protocol (384-well format)

1. Reagent Preparation:

- Causality: Preparing fresh reagents and working on ice is critical to maintain enzyme stability and ensure consistent ATP concentrations, which directly impacts assay results.
- Isoxazole Compounds: Prepare a 10 mM stock solution in 100% DMSO. Create a serial dilution series (e.g., 11 points, 1:3 dilution) in DMSO. The final concentration in the assay will be significantly lower (e.g., 200x dilution), minimizing DMSO effects. A typical starting concentration might be 10 µM.
- FLT3 Enzyme: Thaw recombinant FLT3 on ice. Prepare a 2X working solution (e.g., 20 ng/well) in Kinase Buffer.[1] The optimal enzyme concentration should be determined empirically to ensure the reaction is in the linear range (typically 10-30% ATP consumption).
- Substrate/ATP Mix: Prepare a 2X working solution containing Poly(Glu, Tyr) substrate and ATP in Kinase Buffer. The ATP concentration should be set at or near its Michaelis-Menten constant (Km) for the kinase. This ensures the assay is sensitive to ATP-competitive inhibitors like most kinase inhibitors.

2. Assay Plate Setup (5 µL final reaction volume):

- Causality: A well-defined plate map with proper controls is the foundation of a self-validating experiment.
- Compound Addition: Add 25 nL of the serially diluted isoxazole compounds, positive control (e.g., Gilteritinib), or DMSO vehicle to the appropriate wells of a 384-well plate.
- Positive Control: 100% inhibition control (no enzyme).
- Negative Control: 0% inhibition control (DMSO vehicle).

3. Kinase Reaction:

- Add 2.5 µL of the 2X FLT3 enzyme solution to all wells except the "no enzyme" positive controls.

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- Add 2.5 µL of the 2X Substrate/ATP mix to all wells to initiate the reaction.
- Seal the plate and incubate for 60 minutes at room temperature. The incubation time should be optimized to remain within the linear range of the reaction.

4. ADP Detection:

- Add 5 µL of ADP-Glo™ Reagent to each well to stop the kinase reaction.[10]
- Incubate for 40 minutes at room temperature.[11]
- Add 10 µL of Kinase Detection Reagent to each well.[11]
- Incubate for another 40-60 minutes at room temperature to allow the luminescent signal to stabilize.[15]

5. Data Acquisition:

- Measure the luminescence using a plate reader. The integration time should be set to 0.5-1 second per well.

Data Analysis and Interpretation

- Calculate Percent Inhibition:
  - % Inhibition = 100 * (1 - (RLU_compound - RLU_pos_ctrl) / (RLU_neg_ctrl - RLU_pos_ctrl))
  - Where RLU is the Relative Luminescence Unit.
- Determine IC_{50} Values:
  - Plot the Percent Inhibition against the logarithm of the isoxazole compound concentration.
  - Fit the data to a four-parameter logistic (4PL) equation to determine the IC_{50} value, which is the concentration of inhibitor required to reduce enzyme activity by 50%.

Example Data Table:

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Compound	Target	Assay Type	IC_{50} (nM)
Isoxazole Cmpd. 7d	FLT3	Biochemical	106[5][9]
Isoxazole Cmpd. 7d	FLT3-ITD	Biochemical	301[5][9]
Gilteritinib (Control)	FLT3	Biochemical	~1
Midostaurin (Control)	FLT3	Biochemical	~30[14]

Part 2: Cell-Based Assay - Confirming Inhibition in a Physiological Context

To validate the findings from the biochemical assay and assess the compound's ability to penetrate cells and inhibit FLT3 in a more complex biological environment, a cell-based assay is essential. We recommend a homogenous assay to measure the autophosphorylation of FLT3 at Tyrosine 591 (Tyr591), a key marker of its activation.[8] The AlphaLISA SureFire Ultra assay is an excellent technology for this purpose.[16]

Principle of the AlphaLISA p-FLT3 (Tyr591) Assay

This is a sandwich immunoassay performed directly in cell lysate.[16] It uses two antibodies: one that recognizes the phosphorylated Tyr591 epitope and another that recognizes a distal epitope on the FLT3 protein. These antibodies bring "Donor" and "Acceptor" beads into close proximity. Upon laser excitation, the Donor bead releases singlet oxygen, which travels to the nearby Acceptor bead, triggering a chemiluminescent signal.[17] The signal is directly proportional to the amount of phosphorylated FLT3.

FLT3 Signaling Pathway and Point of Inhibition

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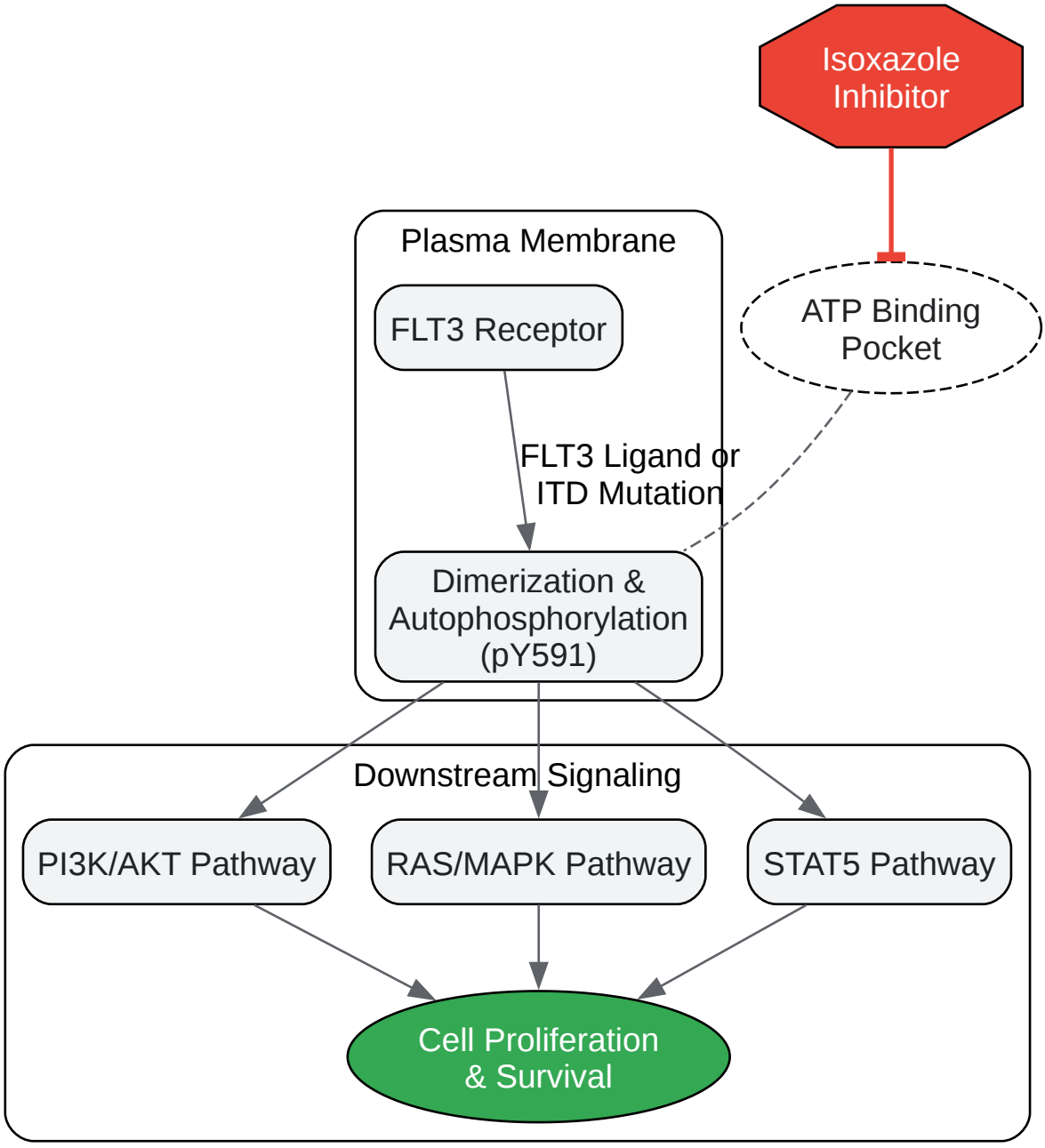

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Caption: FLT3 signaling and the mechanism of isoxazole inhibitors.

Materials & Reagents

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Reagent/Material	Recommended Source/Specification
MV4-11 or MOLM-13 cells	ATCC
RPMI-1640 Medium	Gibco
Fetal Bovine Serum (FBS)	Gibco
AlphaLISA SureFire Ultra p-FLT3 Kit	Revvity
White, Opaque 384-well plates	PerkinElmer CulturPlate™
Plate Reader with AlphaLISA capability	PerkinElmer EnVision®

Detailed Step-by-Step Protocol

- Cell Culture & Seeding:
  - Culture MV4-11 cells in RPMI-1640 supplemented with 10% FBS.
  - Seed cells into a 384-well plate at a density of 20,000-40,000 cells/well in serum-free media and incubate for 2-4 hours to serum starve the cells.
  - Causality: Serum starvation synchronizes the cells and reduces background signaling, enhancing the assay window.
- Compound Treatment:
  - Add the isoxazole compound dilutions to the wells.
  - Incubate for 2 hours at 37°C.
- Cell Lysis:
  - Add 1X Lysis Buffer directly to the wells containing cells and compound.
  - Agitate on an orbital shaker for 10 minutes at room temperature.
  - Causality: The lysis buffer is specifically formulated to solubilize proteins while preserving phosphorylation states.

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- AlphaLISA Assay:
  1. Transfer 4 µL of the lysate to a 384-well ProxiPlate™.
  2. Add 5 µL of the Acceptor Bead/Antibody mix.
  3. Seal the plate and incubate for 1 hour at room temperature.
  4. Add 2 µL of the Donor Bead mix (under dim light conditions).
  5. Seal the plate and incubate for 1 hour at room temperature in the dark.
- Data Acquisition:
  - Read the plate on an EnVision or equivalent reader configured for AlphaLISA detection.

Validation and Troubleshooting

A robust assay is a self-validating system. Consistent performance of positive and negative controls is paramount.

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Potential Issue	Possible Cause	Recommended Solution
Low Signal in Biochemical Assay	Inactive enzyme; Incorrect buffer composition; Degraded ATP.	Verify enzyme activity with a control substrate. Prepare fresh buffers and ATP solution.
High Well-to-Well Variability	Pipetting errors; Edge effects in plate; Compound precipitation.	Use calibrated pipettes; Avoid using outer wells or fill with buffer; Check compound solubility in assay buffer.
IC_{50} Shift Between Assays	Different ATP concentrations (biochemical); Cell permeability issues (cellular); Compound efflux by pumps.	Standardize ATP concentration for biochemical assays. For cellular assays, investigate compound properties.
No Inhibition in Cellular Assay	Poor cell permeability; Compound is metabolized; Target not engaged in cells.	Perform permeability assays (e.g., PAMPA). Confirm target engagement with an orthogonal method like a cellular thermal shift assay (CETSA).

Conclusion

This application note provides a dual-assay strategy to reliably determine the inhibitory potential of isoxazole compounds against FLT3 kinase. The primary biochemical ADP-Glo™ assay delivers a precise measure of direct enzymatic inhibition, ideal for structure-activity relationship (SAR) studies. The secondary cell-based AlphaLISA assay validates this activity in a physiological context, providing crucial data on cell permeability and target engagement. By following these detailed protocols and understanding the causality behind each step, researchers can generate high-quality, reproducible data to accelerate the discovery and development of novel FLT3 inhibitors for the treatment of AML.

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